

(R)-DS89002333 solubility and preparation for cell culture

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Compound of Interest

Compound Name: (R)-DS89002333

Cat. No.: B12407290

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Application Notes and Protocols for (R)-DS89002333

For Researchers, Scientists, and Drug Development Professionals

(R)-DS89002333, also known as DS89002333, is a potent and orally active inhibitor of the Protein Kinase A catalytic subunit alpha (PRKACA).^{[1][2][3][4][5]} With an IC₅₀ of 0.3 nM, it has demonstrated significant anti-tumor activity in preclinical models of fibrolamellar hepatocellular carcinoma (FL-HCC), particularly in models expressing the DNAJB1-PRKACA fusion gene.^{[1][5]} These notes provide detailed information on the solubility of **(R)-DS89002333** and protocols for its preparation for use in cell culture experiments.

Physicochemical Properties and Storage

Proper handling and storage of **(R)-DS89002333** are critical to maintain its stability and activity.

Property	Value	Source
Molecular Formula	C22H20ClF2N3O3	[3][4]
Molecular Weight	447.86 g/mol	[4]
Appearance	To be determined	[6]
Purity	>98%	[6]

Storage Conditions:

Form	Storage Temperature	Duration	Special Conditions	Source
Powder	4°C	Short-term (days to weeks)	Sealed, away from moisture and light	[4][6]
-20°C	Long-term (months to years)	Sealed, away from moisture and light	[3][6]	
Stock Solution	-20°C	1 month	Sealed, away from moisture and light	[1]
-80°C	6 months	Sealed, away from moisture and light	[1]	

Solubility of (R)-DS89002333

The solubility of **(R)-DS89002333** in common laboratory solvents is summarized below. For challenging dissolutions, gentle heating and/or sonication can be used to aid the process.[1]

Solvent	Concentration	Method	Source
DMSO	100 mg/mL	Ultrasonic	[4]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (5.58 mM)	Stepwise mixing	[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (5.58 mM)	Stepwise mixing	[1]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (5.58 mM)	Stepwise mixing	[1]

Experimental Protocols

I. Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **(R)-DS89002333**, which can be further diluted for cell culture experiments.

Materials:

- **(R)-DS89002333** powder
- Anhydrous/sterile Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Weighing the Compound:** Accurately weigh a specific amount of **(R)-DS89002333** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.4786 mg of the compound.

- Solvent Addition: Add the appropriate volume of DMSO to the vial containing the **(R)-DS89002333** powder. To make a 10 mM solution with 4.4786 mg of the compound, add 1 mL of DMSO.
- Dissolution: Vortex the mixture thoroughly until the powder is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.[\[4\]](#)
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[\[1\]](#)

Stock Solution Preparation Workflow

1. Weigh (R)-DS89002333 Powder



2. Add Anhydrous DMSO



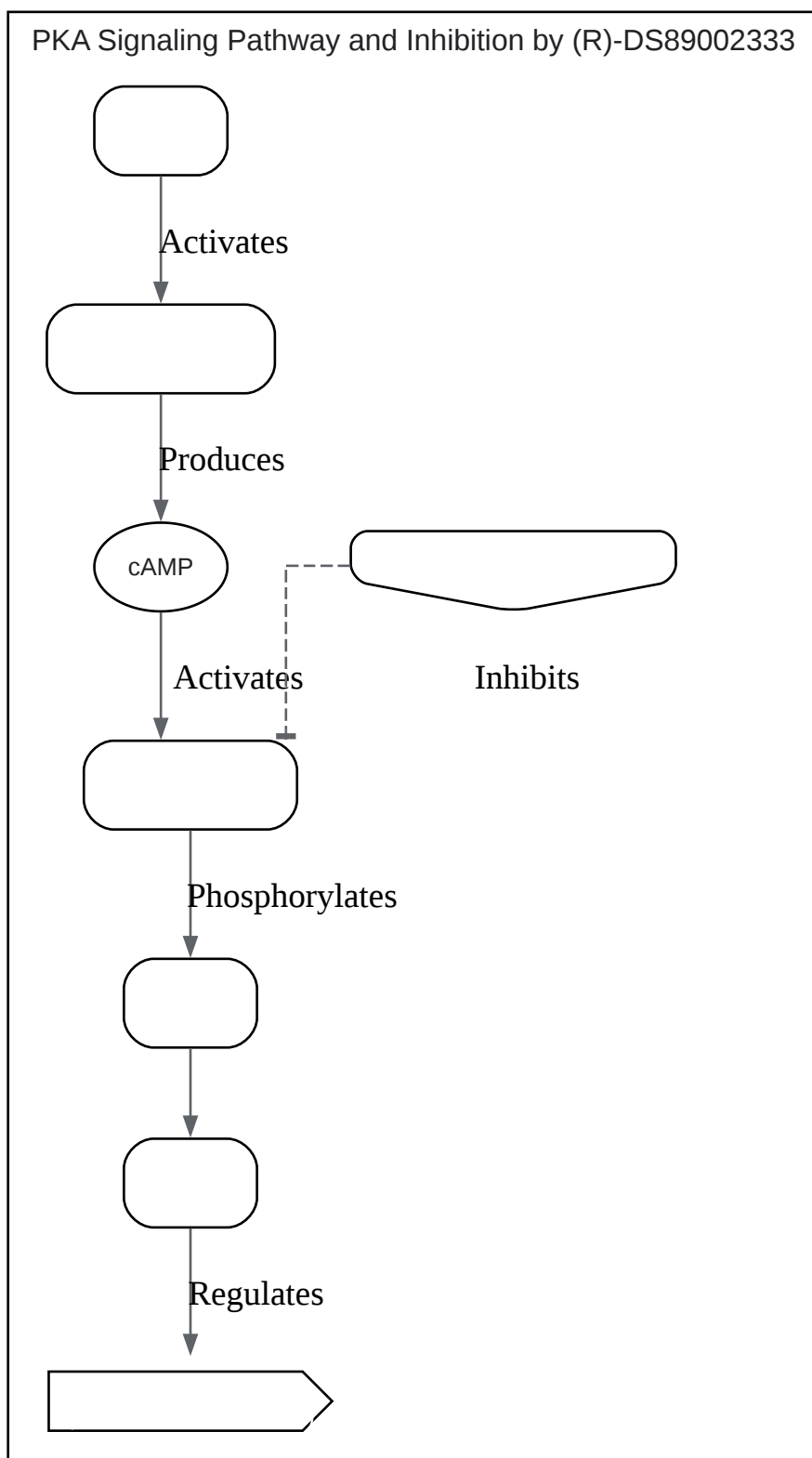
3. Vortex / Sonicate to Dissolve



4. Aliquot into Single-Use Vials



5. Store at -20°C or -80°C



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